

# Navigating the Final Step: A Guide to the Proper Disposal of Tofersen

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## Compound of Interest

Compound Name: Tofersen

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of investigational and clinical-use materials is a critical component of laboratory and environmental safety. This guide provides essential information and a step-by-step plan for the proper disposal of **Tofersen** (Qalsody®), an antisense oligonucleotide therapeutic. Adherence to these procedures is vital for minimizing environmental impact and ensuring a safe workplace.

As explicitly stated in the prescribing information for **Tofersen**, all unused medicinal products or waste materials must be disposed of in accordance with local requirements.<sup>[1]</sup> This underscores the importance of consulting and adhering to institutional and regional environmental health and safety (EHS) guidelines.

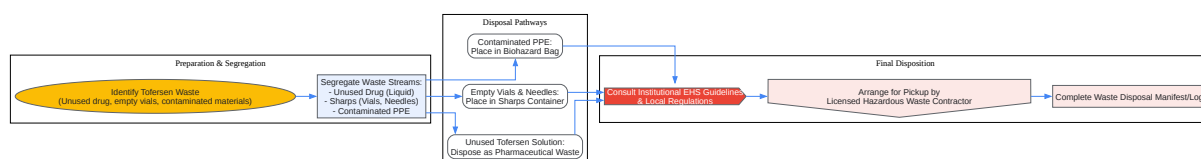
## Key Information for Tofersen Disposal

The following table summarizes key characteristics of **Tofersen** relevant to its handling and disposal.

Characteristic	Specification	Relevance to Disposal
Drug Type	Antisense Oligonucleotide	Bioactive material requiring deactivation or specialized disposal to prevent environmental release.
Formulation	Solution for injection in a single-dose vial	Liquid waste stream; potential for sharps waste (vials, needles).
Storage	Refrigerate at 2°C to 8°C (36°F to 46°F)	Unused, properly stored product may be eligible for return or redistribution programs if applicable and unopened.
Preservatives	Contains no preservatives	Once drawn into a syringe, any unused portion should be discarded promptly to prevent contamination. <a href="#">[1]</a>
Disposal Directive	In accordance with local requirements	Mandates consultation with local and institutional EHS protocols for pharmaceutical waste. <a href="#">[1]</a>

## Procedural Workflow for Tofersen Disposal

The following diagram outlines the decision-making and operational steps for the proper disposal of **Tofersen** and associated materials.



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### Tofersen Disposal Workflow

## Step-by-Step Disposal Protocol

This protocol provides a general framework for the disposal of **Tofersen**. Always operate under the direct guidance of your institution's approved standard operating procedures (SOPs) and in compliance with local, state, and federal regulations.

#### 1. Personal Protective Equipment (PPE):

- At a minimum, wear standard laboratory PPE, including a lab coat, safety glasses, and nitrile gloves, when handling **Tofersen** waste.

#### 2. Segregation of Waste:

- Unused **Tofersen** Solution: Do not dispose of unused **Tofersen** solution down the drain. It should be collected as pharmaceutical or chemical waste. If the amount is small, it can be left in the original vial for disposal. If larger quantities of unused solution are generated, they should be collected in a designated, properly labeled hazardous waste container.

- Empty Vials: Once empty, the single-dose vials are considered sharps. Do not crush or break the vials. Place them directly into a designated sharps container.<sup>[1]</sup>
- Contaminated Materials: Any materials that have come into direct contact with **Tofersen**, such as syringes, needles, gloves, and absorbent pads, should be considered contaminated waste. Needles and syringes should be disposed of in a sharps container. Other soft materials should be placed in a designated biohazard or pharmaceutical waste bag.

### 3. Waste Containment and Labeling:

- Pharmaceutical/Chemical Waste: The container for unused **Tofersen** solution should be clearly labeled with "Hazardous Waste," the name "**Tofersen**," and the approximate concentration and quantity. The container must be kept closed when not in use.
- Sharps Containers: Sharps containers should be puncture-resistant, leak-proof, and properly labeled. Do not overfill sharps containers.
- Biohazard/Pharmaceutical Waste Bags: These should be appropriately colored and labeled according to your institution's guidelines.

### 4. Storage of Waste:

- Store all segregated **Tofersen** waste in a designated and secure satellite accumulation area within the laboratory until it is collected by your institution's EHS personnel or a licensed hazardous waste contractor.

### 5. Final Disposal:

- The final disposal of **Tofersen** waste will be determined by your institution's waste management program and local regulations. Common disposal methods for pharmaceutical waste include incineration by a licensed hazardous waste facility.
- Never dispose of **Tofersen** or its containers in the regular trash or recycling.

### 6. Documentation:

- Maintain accurate records of the disposal of **Tofersen**, including quantities and dates, as required by your institution's EHS department and any applicable regulations. This is often done through a hazardous waste manifest system.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **Tofersen**, thereby protecting both human health and the environment. Always prioritize safety and regulatory compliance in all laboratory operations.

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## References

- 1. biogencdn.com [biogencdn.com]
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